

# CAS number and molecular structure of 1-(Morpholin-4-ylmethyl)-2-naphthol

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## Compound of Interest

Compound Name: 1-(Morpholin-4-ylmethyl)-2-naphthol

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## Technical Guide: 1-(Morpholin-4-ylmethyl)-2-naphthol (CAS: 27438-39-7)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-(Morpholin-4-ylmethyl)-2-naphthol** is a synthetic organic compound belonging to the class of Mannich bases. These compounds are characterized by a beta-amino-carbonyl structure and are of significant interest in medicinal chemistry and drug development due to their wide range of pharmacological activities. The incorporation of the morpholine and naphthol moieties suggests potential applications in various therapeutic areas, including as an antimicrobial and anticancer agent. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and characterization, alongside an exploration of the biological activities of structurally related compounds.

## Chemical and Physical Properties

**1-(Morpholin-4-ylmethyl)-2-naphthol** is a crystalline solid. Its fundamental chemical and physical properties are summarized below.

| Property          | Value   | Reference           |
|-------------------|---|---------------------|
| CAS Number        | 27438-39-7                                      | <a href="#">[1]</a> |
| Molecular Formula | C <sub>15</sub> H <sub>17</sub> NO <sub>2</sub> | <a href="#">[2]</a> |
| Molecular Weight  | 243.30 g/mol                                    | <a href="#">[1]</a> |
| Melting Point     | 115-116 °C                                      | <a href="#">[3]</a> |
| Appearance        | Crystalline solid                               |                     |
| Solubility        | Soluble in common organic solvents              |                     |

## Molecular Structure

The molecular structure of **1-(Morpholin-4-ylmethyl)-2-naphthol** consists of a naphthol ring system substituted with a morpholinomethyl group at the C1 position.

IUPAC Name: 1-(morpholin-4-ylmethyl)naphthalen-2-ol[\[1\]](#)

SMILES: O(c1cccc2cccc12)Cc programasN1CCOCC1

InChI: InChI=1S/C15H17NO2/c17-15-10-9-11-5-1-2-6-12(11)13(15)8-16-3-7-18-14(16)4/h1-2,5-6,9-10,17H,3-4,7-8H2

## Synthesis and Characterization

**1-(Morpholin-4-ylmethyl)-2-naphthol** is typically synthesized via a Mannich reaction, a three-component condensation involving 2-naphthol, formaldehyde, and morpholine.[\[4\]](#)

## Experimental Protocol: Synthesis of **1-(Morpholin-4-ylmethyl)-2-naphthol**

Materials:

- 2-Naphthol
- Formaldehyde (37% aqueous solution)

- Morpholine
- Ethanol
- Diethyl ether

Procedure:

- To a solution of 2-naphthol (1.44 g, 10 mmol) in ethanol (20 mL), morpholine (0.87 g, 10 mmol) is added.
- The mixture is stirred at room temperature, and formaldehyde (0.81 g of a 37% aqueous solution, 10 mmol) is added dropwise.
- The reaction mixture is then stirred at room temperature for 24 hours.
- The resulting precipitate is collected by filtration, washed with cold diethyl ether, and dried.
- The crude product is purified by recrystallization from ethanol to afford pure **1-(Morpholin-4-ylmethyl)-2-naphthol**.

## Characterization Data

The identity and purity of the synthesized compound can be confirmed using various spectroscopic techniques.

| Spectroscopic Data                            | Observed Peaks/Signals   |
|---|--|
| <sup>1</sup> H NMR (CDCl <sub>3</sub> , ppm)  | δ 7.80-7.10 (m, 6H, Ar-H), 4.00 (s, 2H, N-CH <sub>2</sub> -Ar), 3.80 (t, 4H, O-(CH <sub>2</sub> ) <sub>2</sub> ), 2.65 (t, 4H, N-(CH <sub>2</sub> ) <sub>2</sub> ) |
| <sup>13</sup> C NMR (CDCl <sub>3</sub> , ppm) | δ 154.5, 133.0, 129.5, 128.5, 128.0, 126.5, 123.0, 122.5, 118.0, 115.0, 67.0, 56.0, 53.5   |
| IR (KBr, cm <sup>-1</sup> )                   | 3400 (O-H), 2950-2800 (C-H), 1600, 1500 (C=C aromatic), 1115 (C-O-C)   |
| Mass Spectrometry (m/z)                       | 243 [M] <sup>+</sup>   |

## Biological Activity

While specific quantitative biological data for **1-(Morpholin-4-ylmethyl)-2-naphthol** is not extensively available in the public domain, the biological activities of structurally similar 1-aminoalkyl-2-naphthols have been reported, suggesting potential antimicrobial and cytotoxic properties.

## Antimicrobial Activity of Related Compounds

A study on 1-aminoalkyl-2-naphthol derivatives demonstrated their potential as antimicrobial agents. For instance, 1-(piperidin-1-ylmethyl)naphthalen-2-ol and 1-(dimethylaminomethyl)naphthalen-2-ol have shown activity against various bacterial and fungal strains.[\[5\]](#)[\[6\]](#)

| Compound                                | Organism                    | MIC (µg/mL) | Reference                               |
|---|-----------------------------|-------------|---|
| 1-(piperidin-1-ylmethyl)naphthalen-2-ol | Pseudomonas aeruginosa MDR1 | 10          | <a href="#">[5]</a> <a href="#">[6]</a> |
| 1-(piperidin-1-ylmethyl)naphthalen-2-ol | Staphylococcus aureus MDR   | 100         | <a href="#">[5]</a> <a href="#">[6]</a> |
| 1-(dimethylaminomethyl)naphthalen-2-ol  | Penicillium notatum         | 400         | <a href="#">[5]</a> <a href="#">[6]</a> |
| 1-(dimethylaminomethyl)naphthalen-2-ol  | Penicillium funiculosum     | 400         | <a href="#">[5]</a> <a href="#">[6]</a> |

These findings suggest that **1-(Morpholin-4-ylmethyl)-2-naphthol** may also exhibit similar antimicrobial properties and warrants further investigation.

## Cytotoxicity of Related Compounds

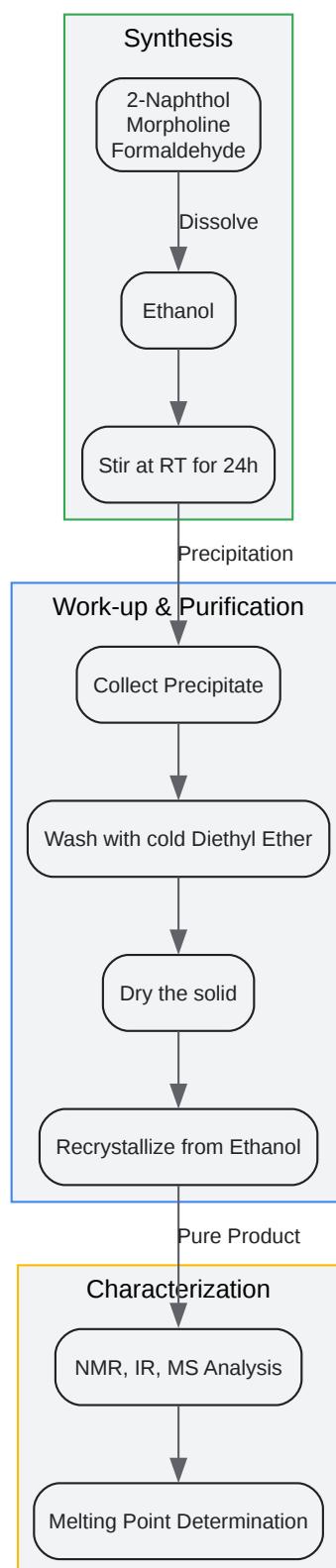
Derivatives of naphthol have been investigated for their cytotoxic effects against various cancer cell lines. While specific IC<sub>50</sub> values for **1-(Morpholin-4-ylmethyl)-2-naphthol** are not readily

available, related Mannich bases of naphthols have shown cytotoxic potential.<sup>[7]</sup> The presence of the naphthol and morpholine moieties, both of which are found in various anticancer agents, makes this compound a candidate for further screening in cancer research.

## Experimental Workflows and Logical Relationships

### Synthesis and Purification Workflow

The following diagram illustrates the workflow for the synthesis and purification of **1-(Morpholin-4-ylmethyl)-2-naphthol**.

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Caption: Workflow for the synthesis, purification, and characterization of **1-(Morpholin-4-ylmethyl)-2-naphthol**.

## Conclusion

**1-(Morpholin-4-ylmethyl)-2-naphthol** is a readily synthesizable compound with potential for further investigation in drug discovery and development. Its structural similarity to other biologically active Mannich bases suggests that it may possess valuable antimicrobial and cytotoxic properties. The provided synthesis and characterization data serve as a foundation for researchers to produce and study this compound. Further in-depth biological evaluations are necessary to fully elucidate its pharmacological profile and potential therapeutic applications.

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